

# Acitazanolast hydrate CAS number and molecular weight

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## Compound of Interest

Compound Name: *Acitazanolast hydrate*

Cat. No.: *B12723023*

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## An In-Depth Technical Guide to Acitazanolast Hydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acitazanolast hydrate**, a compound of interest in pharmaceutical research and development. This document collates critical chemical and physical data, and will delve into its mechanism of action and relevant experimental data to support further investigation and application.

## Core Chemical and Physical Properties

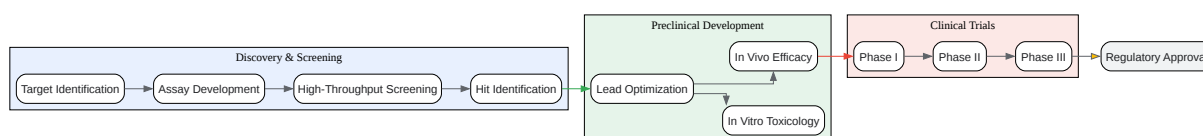
Acitazanolast is an anti-allergic agent and a leukotriene D4 antagonist.<sup>[1]</sup> For clarity in research and documentation, it is crucial to distinguish between the anhydrous form and its hydrate.

Property	Acitazanolest (Anhydrous)	Acitazanolest Hydrate
CAS Number	114607-46-4[1][2]	1184521-48-9[3][4]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> N <sub>5</sub> O <sub>3</sub> [1]	C <sub>9</sub> H <sub>7</sub> N <sub>5</sub> O <sub>3</sub> · H <sub>2</sub> O[5]
Molecular Weight	233.18 g/mol [1][4]	251.20 g/mol [3][5]
Synonyms	3'-(1H-TETRAZOL-5-YL)OXANILIC ACID	Zepelin[3][5]
UNII	99Y8VJ356G	U6SU9ZSU4K[3]

## Experimental Protocols & Signaling Pathways

Further investigation into the experimental methodologies and the specific signaling pathways modulated by **Acitazanolest hydrate** is ongoing. This section will be populated with detailed protocols and visual diagrams as data becomes available through continued research.

To illustrate the logical flow of a typical drug discovery and analysis pipeline, the following diagram is provided.



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Caption: A generalized workflow for drug discovery and development.

Further updates to this guide will include specific signaling pathway diagrams for **Acitazanolest hydrate**, detailing its mechanism of action at a molecular level, and

comprehensive experimental protocols derived from peer-reviewed literature.

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## References

- 1. Acitazanolast | C<sub>9</sub>H<sub>7</sub>N<sub>5</sub>O<sub>3</sub> | CID 2006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ACITAZANOLAST (PD013972, VWQZJJZGISNFOE-UHFFFAOYSA-N) [probes-drugs.org]
- 3. Acitazanolast Hydrate | C<sub>9</sub>H<sub>9</sub>N<sub>5</sub>O<sub>4</sub> | CID 11954321 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GSRS [precision.fda.gov]
- 5. KEGG DRUG: Acitazanolast hydrate [kegg.jp]
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